

# Personal protective equipment for handling Drp1-IN-1

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## Compound of Interest

Compound Name: Drp1-IN-1

Cat. No.: B10831888

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## Essential Safety and Handling Guide for Drp1-IN-1

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Drp1-IN-1**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

**Drp1-IN-1** is an inhibitor of the dynamin-1-like protein (Drp1) with an IC<sub>50</sub> of 0.91  $\mu$ M.<sup>[1]</sup> As with any potent small molecule inhibitor, proper handling is imperative to minimize exposure risk. The following protocols for personal protective equipment (PPE), operations, and disposal are based on standard safety practices for hazardous research chemicals.

## Compound Data

Property	Value	Source
Product Name	Drp1-IN-1	<a href="#">[2]</a>
Synonyms	comp A-7	<a href="#">[1]</a>
Target	Dynamin-1-like protein (Drp1)	<a href="#">[1]</a>
IC50	0.91 $\mu$ M	<a href="#">[1]</a>
Molecular Formula	C <sub>22</sub> H <sub>24</sub> N <sub>8</sub> OS	<a href="#">[2]</a>
Molecular Weight	448.54 g/mol	<a href="#">[2]</a>
Appearance	Solid	<a href="#">[2]</a>
Purity	98.50%	<a href="#">[1]</a>
Storage	Stock solution: -80°C (6 months), -20°C (1 month)	<a href="#">[1]</a>

## Personal Protective Equipment (PPE) Protocol

The use of appropriate PPE is the primary barrier against exposure to hazardous chemicals.[\[3\]](#)

For handling **Drp1-IN-1**, the following PPE is mandatory.

PPE Category	Item	Standard and Recommended Use
Hand Protection	Double Nitrile Gloves	Wear two pairs of chemotherapy-grade nitrile gloves at all times. Change gloves immediately if contaminated, torn, or after extended use.
Body Protection	Disposable Gown	A disposable, fluid-resistant gown should be worn over laboratory attire. Ensure it is fully fastened.
Eye and Face Protection	Safety Goggles and Face Shield	Use chemical splash goggles that provide a complete seal around the eyes. A face shield should be worn in addition to goggles when there is a risk of splashes, such as during solution preparation.
Respiratory Protection	N95 Respirator or Higher	When handling the solid form of the compound outside of a certified chemical fume hood or biological safety cabinet, a NIOSH-approved N95 respirator or higher is required to prevent inhalation of aerosolized particles.

## Operational Plan: Step-by-Step Handling Procedures

### 1. Receiving and Storage:

- Upon receipt, visually inspect the package for any signs of damage or leakage.

- Wear appropriate PPE (gloves and lab coat) when unpacking.
- Verify the compound information against the order and safety data sheet (SDS).
- Store the compound in a clearly labeled, designated, and secure location according to the manufacturer's recommendations (-20°C or -80°C for long-term storage).<sup>[1]</sup>

## 2. Weighing the Compound:

- Perform all weighing operations within a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.
- Use dedicated spatulas and weigh boats.
- Clean the weighing area and equipment thoroughly after use to prevent cross-contamination.

## 3. Solution Preparation:

- Prepare solutions in a chemical fume hood.
- Use a closed system transfer device (CSTD) if available to minimize aerosol generation.
- Consult the manufacturer's data sheet for solubility information (e.g., DMSO is a common solvent for this type of compound).<sup>[1]</sup>
- Add the solvent slowly to the solid compound to avoid splashing.

## 4. Experimental Use:

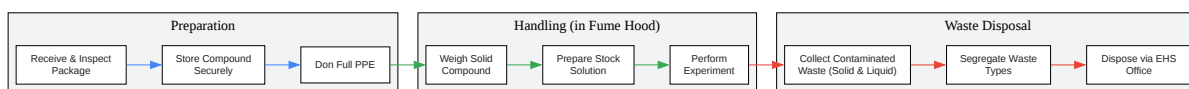
- Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.
- When using the compound in cell culture or other experiments, always wear the prescribed PPE.
- Handle all materials that have come into contact with **Drp1-IN-1** as hazardous waste.

# Disposal Plan

Proper disposal of **Drp1-IN-1** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste:
  - Place all contaminated solid waste, including gloves, gowns, weigh boats, and pipette tips, into a designated hazardous waste container.<sup>[4]</sup>
  - This container should be clearly labeled as "Hazardous Chemical Waste" and list the contents.
- Liquid Waste:
  - Collect all unused solutions and contaminated liquid waste in a sealed, leak-proof hazardous waste container.
  - Do not mix with other chemical waste streams unless compatibility has been verified.
- Sharps Waste:
  - Dispose of any contaminated needles, syringes, or other sharps in a designated sharps container for hazardous chemical waste.
- Final Disposal:
  - All waste must be disposed of through the institution's environmental health and safety (EHS) office.
  - Follow all federal, state, and local regulations for hazardous waste disposal.<sup>[4]</sup> Incineration by an approved vendor is a common method for destroying potent pharmaceutical compounds.<sup>[5]</sup>

## Workflow for Safe Handling of Drp1-IN-1



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Caption: Workflow for the safe handling of **Drp1-IN-1**.

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